

Performance Benchmark: Dimethyl Tetradecanedioate as a Plasticizer in Polymeric Formulations

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Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

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In the landscape of polymer science, particularly for applications in the pharmaceutical and medical device industries, the selection of a suitable plasticizer is a critical decision that influences the final product's performance, safety, and regulatory compliance. This guide provides a comprehensive performance benchmark of **Dimethyl tetradecanedioate**, a bio-based plasticizer, against commonly used alternatives such as phthalates, citrates, and other bio-based esters.

Disclaimer: Direct and extensive experimental data for **Dimethyl tetradecanedioate** is not readily available in publicly accessible literature. Therefore, its performance characteristics are extrapolated from data on structurally similar long-chain dicarboxylic acid esters, such as Dimethyl dodecanedioate and Dibutyl sebacate (DBS).^{[1][2]} This approach provides a reasonable estimation of its performance profile.

Comparative Performance Data

The efficacy of a plasticizer is evaluated based on several key performance indicators, including its ability to enhance flexibility (mechanical properties), its stability at elevated temperatures (thermal properties), and its permanence within the polymer matrix (migration resistance).^[3] The following tables summarize the quantitative performance of **Dimethyl tetradecanedioate** (via proxy) and its alternatives in Polyvinyl Chloride (PVC), a commonly used polymer in medical applications.

Table 1: Mechanical Properties of Plasticized PVC (40 phr)

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness	Key Observations
Dimethyl Tetradecanedioate (as DBS)	15.7	350	80.2	Offers a good balance of flexibility and strength. [1]
DEHP (Phthalate)	15.0 - 25.0	250 - 400	~80-90	A widely used phthalate plasticizer, known for imparting significant elongation. [3]
ATBC (Citrate)	18.0 - 22.0	300 - 380	~82-92	A bio-based alternative with comparable mechanical properties to DEHP. [3]
DOA (Adipate)	16.0 - 20.0	350 - 450	~78-88	Known for providing good flexibility, particularly at low temperatures. [3]
ESBO (Epoxidized Soybean Oil)	Variable	Variable	Variable	Often used as a secondary plasticizer and stabilizer; its mechanical properties vary based on concentration and formulation. [4] [5]

phr: parts per hundred parts of resin

Table 2: Thermal Properties of Plasticized PVC

Plasticizer	Glass Transition Temperature (T _g 209g) (°C)	Decomposition Temperature (T _d 2091) (°C)	Key Observations
Dimethyl Tetradecanedioate (as DBS)	~ -30 to -40	> 200	Expected to have good thermal stability due to its high molecular weight.
DEHP (Phthalate)	~ -40	~250-300	Exhibits good thermal stability suitable for standard PVC processing. [6]
ATBC (Citrate)	~ -35	> 200	Offers thermal stability comparable to other bio-based plasticizers. [7]
DOA (Adipate)	~ -50	> 200	Provides excellent low-temperature flexibility.
ESBO (Epoxidized Soybean Oil)	Variable	> 250	Enhances the thermal stability of PVC formulations, often acting as a heat stabilizer. [8]

Table 3: Migration Resistance of Plasticizers in PVC

Plasticizer	Migration (Weight Loss %)	Test Conditions	Key Observations
Dimethyl Tetradecanedioate (as DBS)	Low	Varies (e.g., extraction in hexane, volatility)	High molecular weight suggests low migration potential, a critical feature for medical and pharmaceutical applications.[2]
DEHP (Phthalate)	Moderate to High	Varies	Known to migrate from the polymer matrix, raising health and environmental concerns.[9]
ATBC (Citrate)	Low	Varies	Exhibits lower migration than DEHP due to its larger molecular size.[10]
DOA (Adipate)	Moderate	Varies	Migration is a consideration, particularly in contact with fatty substances.
ESBO (Epoxidized Soybean Oil)	Very Low	Varies	As a larger molecule, it shows excellent resistance to migration.[4]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this comparison guide, providing a framework for researchers to conduct their own evaluations.

Mechanical Properties Testing

1. Tensile Strength and Elongation at Break (ASTM D882 / ISO 527)

- Objective: To determine the force required to break the plasticized PVC film and the extent to which it stretches before breaking.
- Procedure:
 - Specimen Preparation: Cut the plasticized PVC films into dumbbell-shaped specimens of standard dimensions.
 - Conditioning: Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.[\[11\]](#)
 - Testing: Conduct the tensile test using a universal testing machine at a specified crosshead speed.
 - Data Recording: Record the tensile strength at break (in MPa) and the percentage of elongation at break.[\[11\]](#)

2. Hardness Testing (ASTM D2240)

- Objective: To measure the indentation hardness of the plasticized PVC.
- Procedure:
 - Specimen Preparation: Stack several layers of the PVC film to achieve the required thickness for the Shore A durometer.[\[11\]](#)
 - Measurement: Measure the hardness at multiple points on the sample surface and calculate the average value.[\[11\]](#)

Thermal Analysis

1. Differential Scanning Calorimetry (DSC) (ASTM E1356)

- Objective: To determine the glass transition temperature (T_g) of the plasticized PVC.
- Procedure:

- Sample Preparation: Seal a small, known weight of the plasticized PVC film in an aluminum DSC pan.
- Heating and Cooling Cycles:
 - Heat the sample at a controlled rate (e.g., 10°C/min) to erase its thermal history.[\[11\]](#)
 - Cool the sample at a controlled rate.
 - Reheat the sample at a controlled rate to measure the T_{u209g} .

2. Thermogravimetric Analysis (TGA) (ASTM E1131)

- Objective: To assess the thermal stability and decomposition temperature of the plasticized PVC.
- Procedure:
 - Sample Preparation: Place a small, known weight of the PVC film in the TGA instrument.
 - Heating: Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10°C/min).[\[11\]](#)
 - Data Analysis: The resulting thermogram shows the temperature at which weight loss occurs, indicating decomposition.

Migration Resistance Testing

1. Solvent Extraction (ASTM D1239)

- Objective: To measure the amount of plasticizer that leaches out of the PVC when in contact with a liquid.
- Procedure:
 - Sample Preparation: Cut a precisely weighed sample of the plasticized PVC film.
 - Immersion: Immerse the sample in a specific solvent (e.g., hexane, ethanol, or a simulant for a specific application) for a defined period and at a controlled temperature.

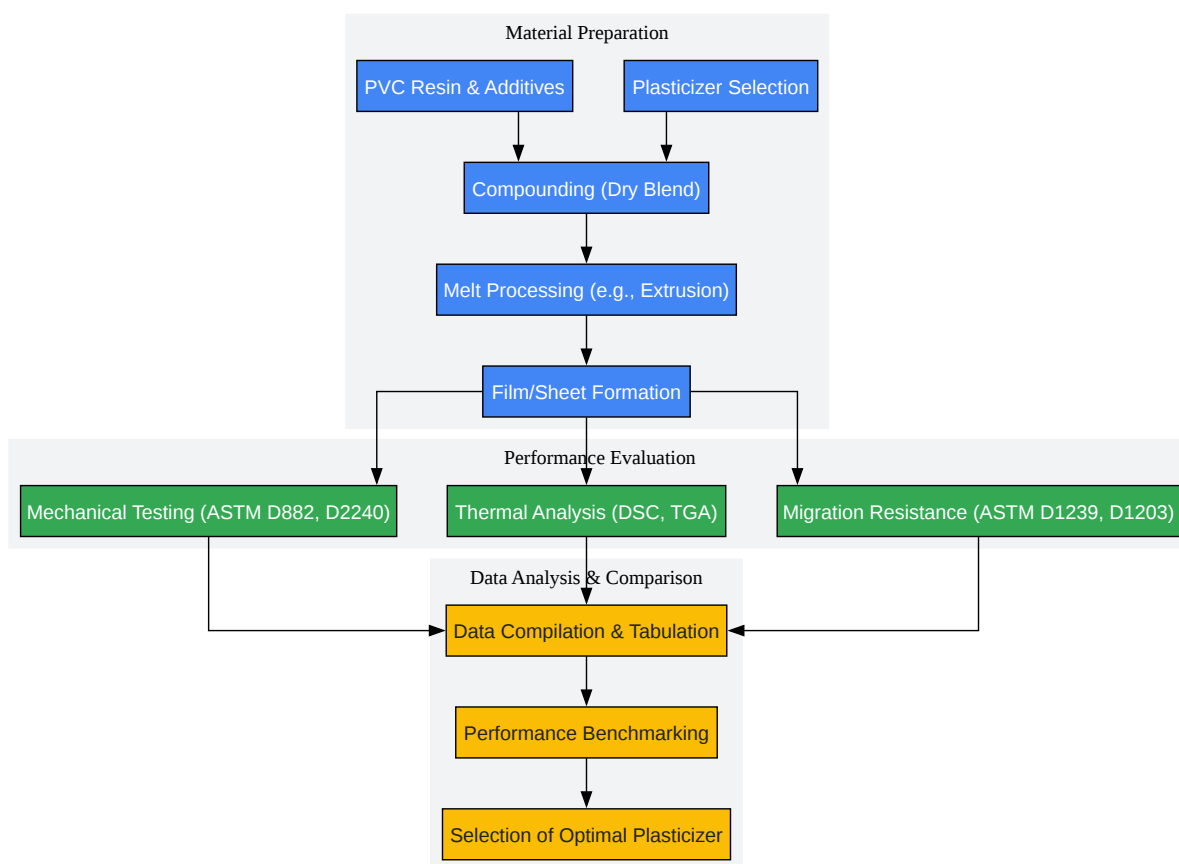
- Measurement: After the immersion period, remove the sample, dry it, and weigh it again. The weight loss represents the amount of migrated plasticizer.

2. Volatility Test (ASTM D1203)

- Objective: To determine the weight loss of the plasticizer due to evaporation at elevated temperatures.
- Procedure:
 - Sample Preparation: Place a weighed sample of the plasticized PVC in an oven at a specified temperature for a set duration.
 - Measurement: After the test period, the sample is reweighed, and the weight loss is calculated.

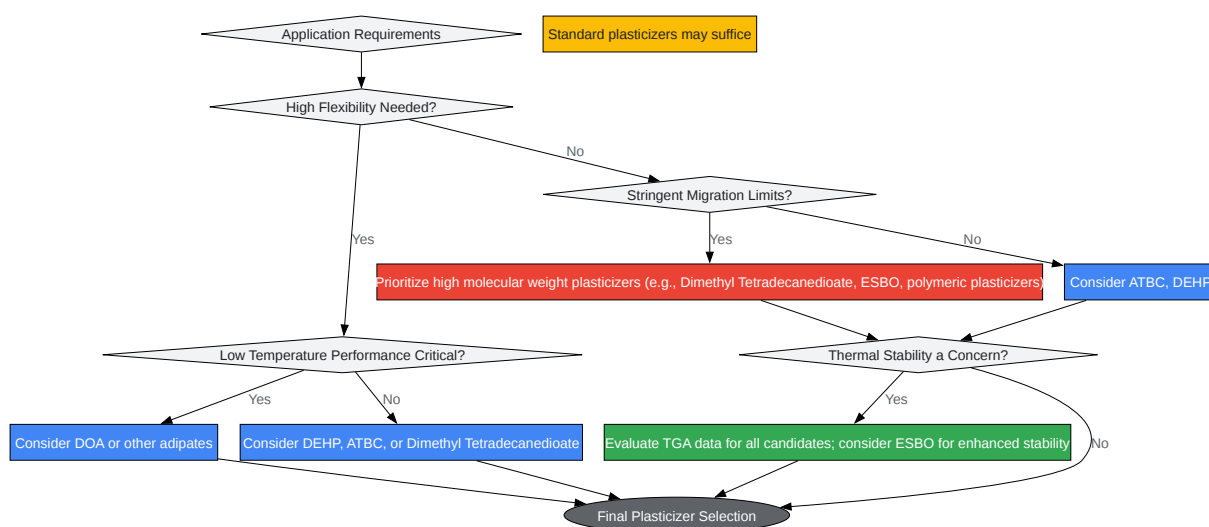
Visualizing Experimental and Logical Workflows

To further aid researchers, the following diagrams, generated using Graphviz (DOT language), illustrate a typical experimental workflow for plasticizer evaluation and a decision-making process for plasticizer selection.



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Experimental workflow for evaluating plasticizer performance.



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Decision tree for plasticizer selection based on performance needs.

Conclusion

Based on the analysis of proxy data, **Dimethyl tetradecanedioate** emerges as a promising bio-based plasticizer with a well-balanced performance profile. Its expected good mechanical

properties, thermal stability, and particularly its low migration potential, make it a strong candidate for applications where safety and permanence are paramount, such as in medical devices, pharmaceutical packaging, and children's toys. While it may not exhibit the same level of low-temperature flexibility as adipates like DOA, its overall performance is comparable to or, in the case of migration, potentially superior to traditional phthalates like DEHP. Further direct experimental validation is warranted to fully confirm these promising characteristics. Researchers and drug development professionals are encouraged to consider long-chain dicarboxylic acid esters like **Dimethyl tetradecanedioate** as viable alternatives in the development of safer and more sustainable polymeric materials.

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